

Solubility Profile of 2,4-Dimethyloxazole: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dimethyloxazole

CAS No.: 7208-05-1

Cat. No.: B1585046

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Executive Summary & Physicochemical Context

2,4-Dimethyloxazole is a heterocyclic aromatic organic compound widely used as a building block in the synthesis of pharmaceuticals (e.g., chemotherapeutics) and agrochemicals.^{[2][3][4][5][6][7][8][9][10][11]} Unlike simple aliphatic solvents, its solubility behavior is governed by the competing electronics of the oxazole ring—specifically the basic nitrogen atom and the electronegative oxygen atom—and the lipophilic methyl substituents.

Core Physicochemical Properties

Property	Value	Implication for Solubility
Physical State	Liquid (Clear, colorless to yellow)	Miscibility is the primary metric for organic solvents.[1]
Boiling Point	108 °C	Suitable for reflux in Toluene/Water azeotropes; volatile enough for rotary evaporation.[1]
LogP (Octanol/Water)	~0.83 – 1.1 (Predicted)	Moderately lipophilic.[1] Prefers organic layers but possesses significant water solubility compared to pure hydrocarbons.
pKa (Conjugate Acid)	~1.0 – 2.0 (Est.[1] for alkyl-oxazoles)	A very weak base.[1] Solubility in water increases significantly only at pH < 1.
Density	0.98 g/mL	Forms the upper layer in chlorinated solvent extractions (DCM/Chloroform) but floats on water.[1]

Solubility & Miscibility Profile

A. Organic Solvents (Miscibility)

As a liquid with moderate polarity and aromatic character, **2,4-Dimethyloxazole** exhibits complete miscibility with a broad spectrum of organic solvents. It acts as a "bridge solvent" in some biphasic systems due to its amphiphilic nature.

Solvent Class	Representative Solvents	Miscibility Status	Mechanistic Insight
Alcohols	Methanol, Ethanol, IPA	Miscible	Hydrogen bonding between solvent -OH and oxazole -N.
Chlorinated	Dichloromethane (DCM), Chloroform	Miscible	Dipole-dipole interactions; excellent for extraction from aqueous phases. [1]
Aprotic Polar	DMSO, DMF, Acetonitrile	Miscible	Strong dipole interactions; preferred for nucleophilic substitution reactions. [1]
Ethers	THF, Diethyl Ether, MTBE	Miscible	Compatible polarity; MTBE is recommended for process scale-up due to lower peroxide risk. [1]
Hydrocarbons	Hexane, Toluene	Miscible	The methyl groups provide sufficient lipophilicity to solvate in non-polar media. [1]

B. Aqueous Solubility (The Critical Boundary)

Unlike its miscibility in organics, **2,4-Dimethyloxazole** has a finite solubility limit in water.

- Neutral pH (pH 7): Solubility is estimated at 15 – 20 g/L (approx. 0.15 M). It is not freely miscible.[\[12\]](#)
 - Observation: At concentrations above ~2% v/v, a phase separation occurs, resulting in a biphasic system.

- Acidic pH (pH < 1): Solubility increases drastically.
 - Mechanism:[1][9] Protonation of the nitrogen creates the oxazolium cation (2,4-dimethyl-1,3-oxazol-3-ium), which is highly water-soluble.[1]
 - Process Note: This property is exploited for purification.[10] The compound can be extracted into aqueous HCl, washed with organic solvent to remove non-basic impurities, and then recovered by neutralizing the aqueous layer.

Experimental Protocol: Determination of Miscibility Boundaries

Standard literature often lacks precise "cloud point" data for specific intermediates. Use this self-validating protocol to determine the exact solubility limit for your specific batch/temperature conditions.

Protocol: Turbidimetric Titration (Cloud Point Method)

Objective: Determine the saturation limit of **2,4-Dimethyloxazole** in an aqueous buffer or a specific binary solvent mixture.

Materials:

- Analyte: **2,4-Dimethyloxazole** (Pure)[1][2]
- Solvent: Water (or Phosphate Buffer pH 7.4)[1]
- Equipment: Magnetic stirrer, calibrated micropipette, turbidity meter (or visual inspection against a dark background).

Workflow:

- Baseline: Place 10.0 mL of the solvent in a clear scintillation vial with a stir bar.
- Titration: Add **2,4-Dimethyloxazole** in 50 μ L increments while stirring vigorously at 25°C.
- Equilibration: Allow 30 seconds between additions.

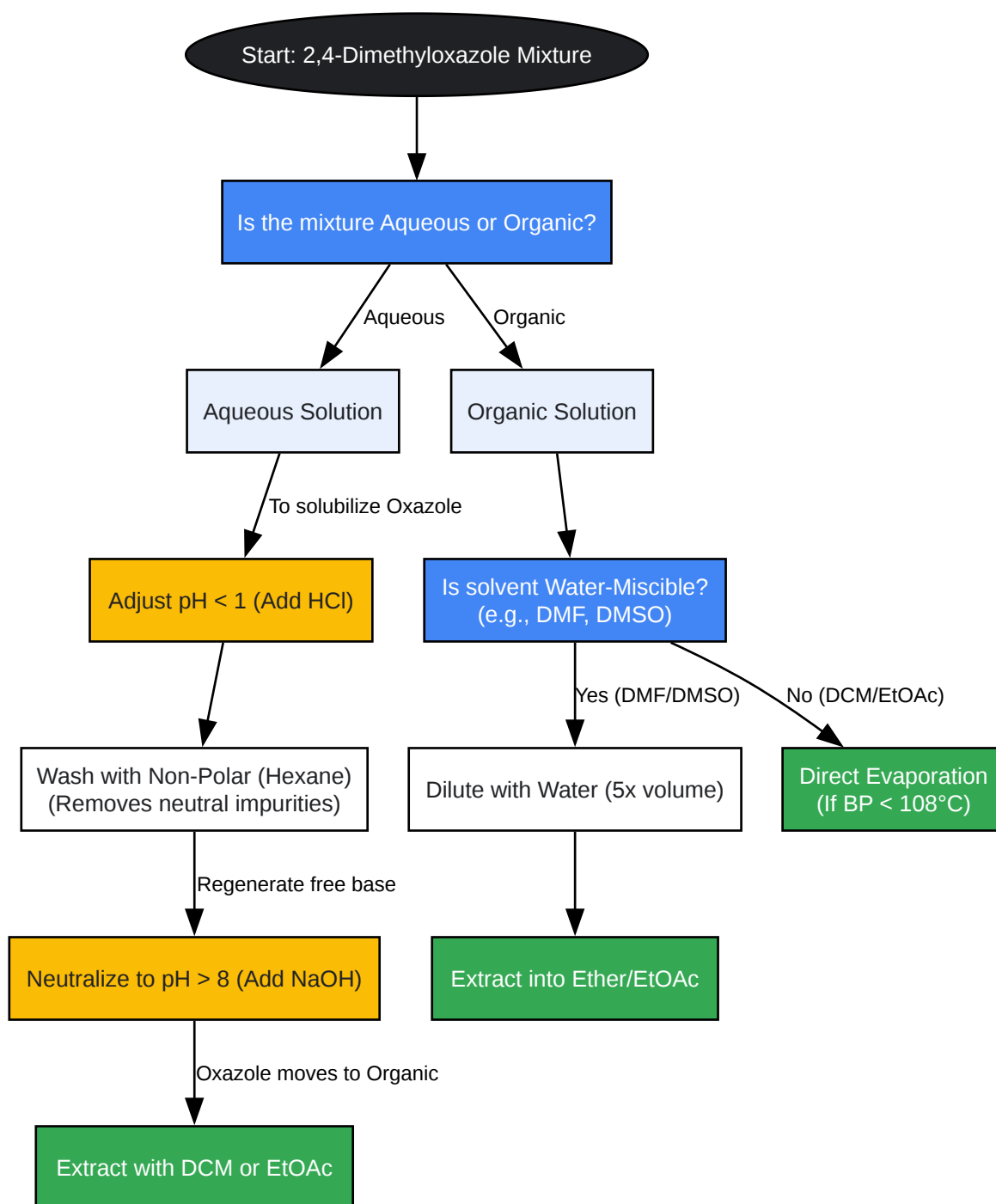
- Endpoint Detection:
 - Visual: Look for the "Tyndall effect" (scattering of light) or persistent oil droplets that refuse to dissolve.
 - Instrumental: A sharp spike in absorbance at 600 nm (OD600).
- Calculation:

(Where

g/mL)

Process Logic & Extraction Strategy

The following diagram illustrates the decision logic for solvent selection during extraction or reaction monitoring, based on the solubility principles described above.



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Figure 1: Decision tree for isolating **2,4-Dimethyloxazole** based on pH-dependent solubility switches.

Safety & Handling (Solvent Context)

When manipulating **2,4-Dimethyloxazole** in solution, consider the following safety parameters derived from its Safety Data Sheet (SDS) and chemical nature.

- **Flammability:** Flash point is approx. 26–43°C (Category 3 Flammable).[8] When dissolving in exothermic solvents (e.g., mixing with strong acids), ensure cooling to prevent vapor ignition.
- **Peroxide Formation:** If using ether solvents (THF, Diethyl ether) for solubility, test for peroxides, as the oxazole ring can be sensitive to oxidative degradation over long storage periods.
- **Skin Absorption:** The compound is lipophilic (LogP ~1). Use nitrile gloves. It can act as a carrier, facilitating the transport of other toxic solutes through the skin.

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